

# An In-depth Technical Guide to 2-Ethylhexyl Nitrate: Chemical Properties and Structure

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## Compound of Interest

Compound Name: **2-Ethylhexyl nitrate**

Cat. No.: **B1219852**

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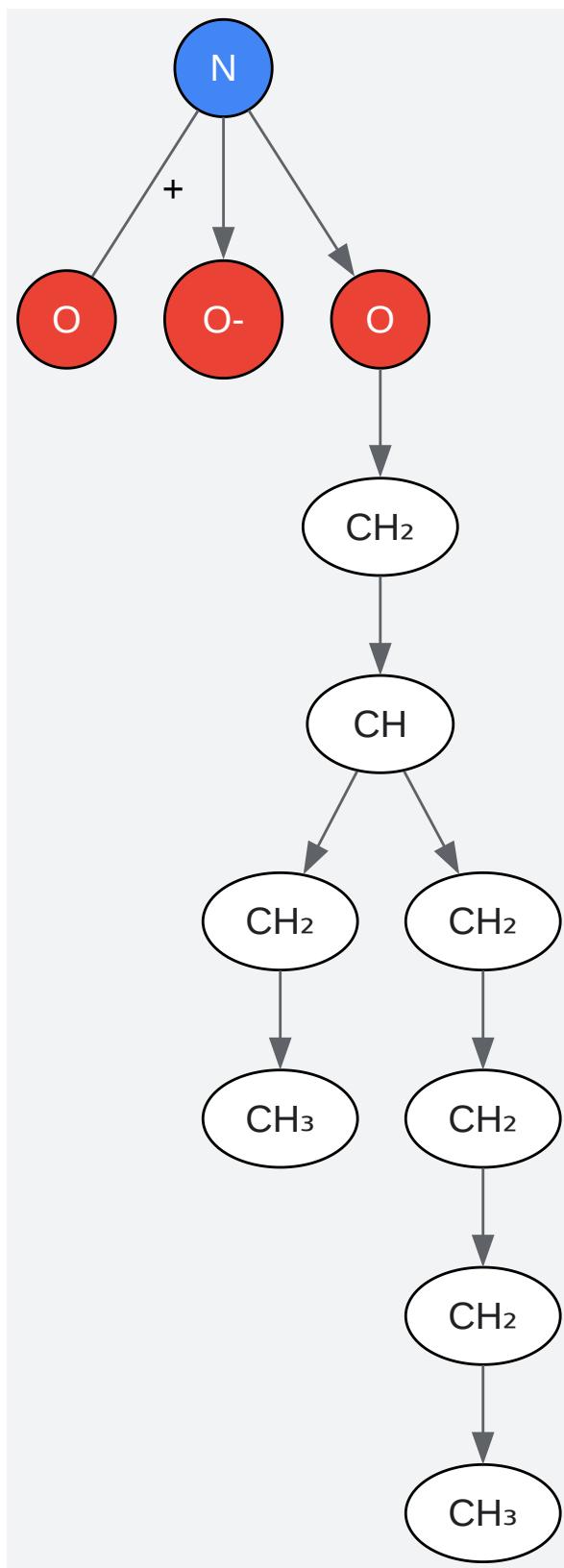
For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical properties, structure, synthesis, and mechanism of action of **2-Ethylhexyl nitrate** (2-EHN). A key additive in the fuel industry, 2-EHN is primarily utilized as a cetane improver to enhance the combustion efficiency of diesel fuels.

## Chemical Structure and Identification

**2-Ethylhexyl nitrate** is the ester of 2-ethylhexanol and nitric acid.<sup>[1]</sup> Its structure consists of an eight-carbon branched alkyl chain attached to a nitrate functional group.

- IUPAC Name: **2-ethylhexyl nitrate**<sup>[2]</sup>
- Chemical Formula: C<sub>8</sub>H<sub>17</sub>NO<sub>3</sub><sup>[3][4]</sup>
- CAS Number: 27247-96-7<sup>[3][4]</sup>
- Molecular Weight: 175.23 g/mol <sup>[2][3][4]</sup>
- SMILES: CCCCC(CC)CO--INVALID-LINK--[O-]<sup>[2]</sup>
- InChI Key: NKRVGWFEFKCZAP-UHFFFAOYSA-N<sup>[2]</sup>



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Fig. 1: Chemical Structure of **2-Ethylhexyl Nitrate**.

## Physicochemical Properties

**2-Ethylhexyl nitrate** is a colorless to pale yellow liquid with a characteristic fruity ester odor.[5][6][7] It is a combustible liquid and is noted to be a slight fire hazard when exposed to heat or flame.[5] Heating may lead to an explosion, and contact with combustible materials could cause a fire.[3][8]

Property	Value
Appearance	Colorless to pale yellow liquid[4][5][6]
Density	0.963 g/mL at 25 °C[3][8]
Boiling Point	85–90 °C at 10 mmHg[4]; 210.9 ± 8.0 °C at 760 mmHg[8]
Freezing/Melting Point	< -45 °C[5]
Flash Point	76.1 °C (169 °F) - Pensky-Martens closed cup
Vapor Pressure	0.0266 kPa (0.2 mmHg) at 20 °C[5]
Refractive Index	n <sub>20/D</sub> 1.432[3][8]
Solubility in Water	Slightly soluble (~12.6 mg/L at 20 °C)[7]

## Spectroscopic Data

Spectroscopic methods are crucial for the identification and quantification of 2-EHN, particularly in fuel matrices.

Technique	Availability / Method
<sup>1</sup> H NMR & <sup>13</sup> C NMR	Spectra are available from commercial suppliers like Sigma-Aldrich and are compiled in databases such as SpectraBase.[2][9]
FTIR Spectroscopy	Attenuated Total Reflectance (ATR-FTIR) is a rapid method for quantifying 2-EHN in diesel fuel.[10] The limit of detection is reported as 0.009% w/w, and the limit of quantification is 0.025% w/w.[10]
Mass Spectrometry (MS)	Headspace Gas Chromatography-Mass Spectrometry (HS-GC/MS) with negative chemical ionization is used for quantification in diesel.[11] The limit of detection is 0.009% v/v, and the limit of quantification is 0.03% v/v.[11]

## Synthesis of 2-Ethylhexyl Nitrate

The industrial production of 2-EHN is typically achieved through the nitration of 2-ethylhexanol using a mixed acid (sulfuric and nitric acid) process.[1]

## Experimental Protocol: Batch Synthesis

This protocol is adapted from established laboratory synthesis procedures.[12]

- **Reactor Charging:** A reactor is charged with a mixed acid solution containing nitric acid ( $\text{HNO}_3$ ) and sulfuric acid ( $\text{H}_2\text{SO}_4$ ). For example, 13.48 parts of mixed acid (3.33 parts  $\text{HNO}_3$ , 7.77 parts  $\text{H}_2\text{SO}_4$ , 2.38 parts  $\text{H}_2\text{O}$ ).[12]
- **Stabilizer Addition:** Urea (0.40 parts) is added to the mixed acid over 30 minutes to mitigate the formation of nitrogen oxides.[12][13] The temperature is allowed to rise to approximately 32.5 °C.[12]
- **Nitration:** 2-Ethylhexanol (5.85 parts) is added slowly to the reactor while maintaining the temperature at  $32.5 \pm 2.5$  °C.[12]

- Reaction Hold: The mixture is agitated and held at this temperature for 1 hour.[12]
- Phase Separation: Agitation is stopped, and the denser, lower acid layer is separated and drained from the reactor.[12]
- Washing and Neutralization:
  - The remaining organic layer (crude 2-EHN) is washed with an aqueous 10% sodium sulfate solution.[12]
  - A 10% aqueous sodium carbonate solution is then slowly added to neutralize any remaining acid.[12]
  - The washing steps with sodium sulfate solution are repeated to ensure the removal of impurities.[12]
- Product Isolation: After the final wash and separation, the **2-ethylhexyl nitrate** product is obtained, with reported yields as high as 97%. [12]

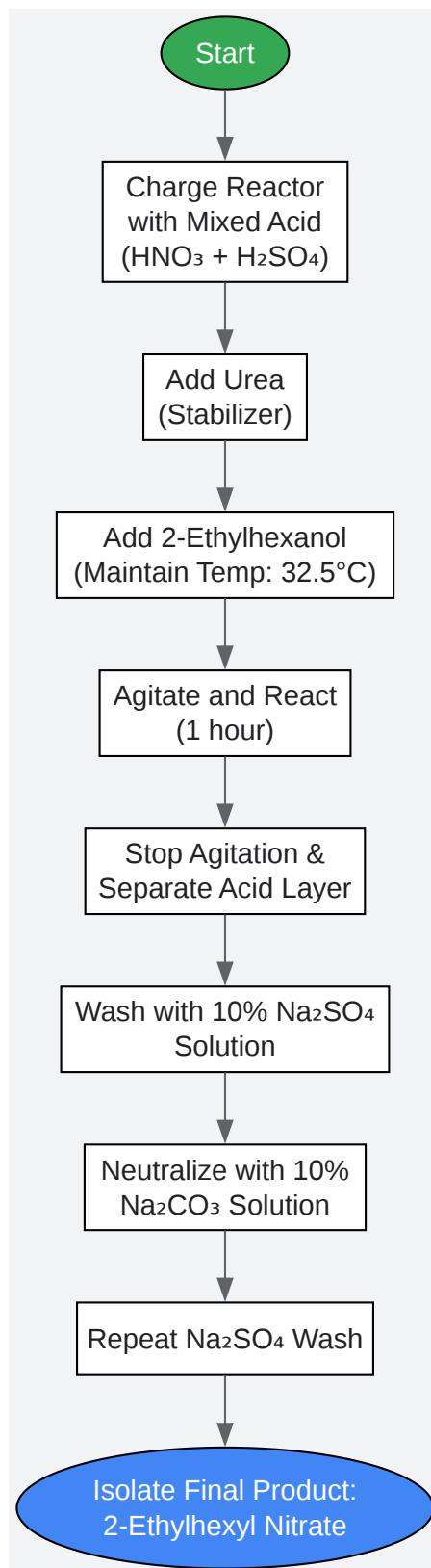
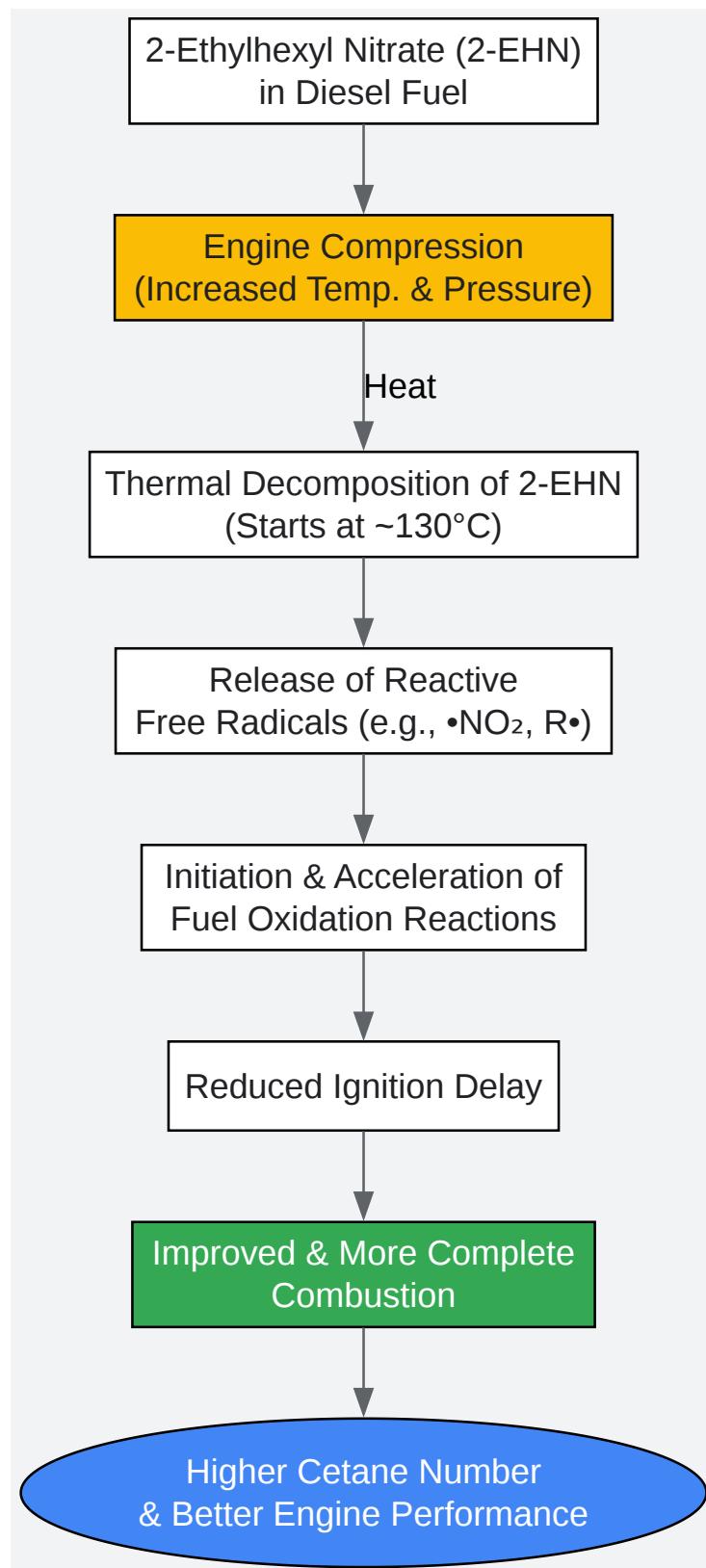
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Fig. 2: Experimental Workflow for the Synthesis of 2-EHN.

## Mechanism of Action as a Cetane Improver

The primary function of 2-EHN is to increase the cetane number of diesel fuel, which measures the fuel's ignition quality.<sup>[1][14]</sup> A higher cetane number corresponds to a shorter ignition delay—the time between fuel injection and the start of combustion.

The mechanism involves the thermal decomposition of the 2-EHN molecule at temperatures lower than the autoignition temperature of the diesel fuel itself (2-EHN begins to decompose around 130 °C).<sup>[1]</sup> This decomposition is an exothermic process that releases a cascade of highly reactive free radicals into the combustion chamber.<sup>[1][15]</sup> These radicals accelerate the pre-combustion oxidation reactions of the fuel, effectively lowering the energy barrier for ignition and promoting a more rapid and complete burn.<sup>[15]</sup> This results in improved engine performance, reduced emissions, better cold starts, and less engine noise.<sup>[1][14]</sup>



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Fig. 3: Signaling Pathway for 2-EHN as a Cetane Improver.

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## References

- 1. Cetane improver - Wikipedia [en.wikipedia.org]
- 2. 2-Ethylhexyl nitrate | C8H17NO3 | CID 62823 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. 2-Ethylhexyl nitrate | 27247-96-7 [chemicalbook.com]
- 4. sihaulichemicals.co.in [sihaulichemicals.co.in]
- 5. redox.com [redox.com]
- 6. parchem.com [parchem.com]
- 7. 2-Ethylhexyl nitrate | 27247-96-7 | Benchchem [benchchem.com]
- 8. echemi.com [echemi.com]
- 9. spectrabase.com [spectrabase.com]
- 10. researchgate.net [researchgate.net]
- 11. Determination of 2-ethylhexyl nitrate in diesel fuel - PubMed [pubmed.ncbi.nlm.nih.gov]
- 12. prepchem.com [prepchem.com]
- 13. RU2259348C1 - Method for preparing 2-ethylhexyl nitrate by continuous method - Google Patents [patents.google.com]
- 14. Cetane improver 2 Ethylhexyl nitrate INTRON cTane 2EHN [petronaxcorp.com]
- 15. mdpi.com [mdpi.com]
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